

Quantification of Bisphenol Isomers in Sewage Sludge using LC-MS/MS

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Compound of Interest

Compound Name: 2,2'-Bis(hydroxyphenyl)methane-d₄

Cat. No.: B15556488

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Application Note and Protocol

Introduction

Bisphenols are a group of chemical compounds widely used in the production of polycarbonate plastics and epoxy resins, which are found in numerous consumer products.[1][2] The most well-known is Bisphenol A (BPA), but due to concerns over its endocrine-disrupting properties, it is increasingly being replaced by analogues such as Bisphenol S (BPS) and Bisphenol F (BPF).[1][3][4] These compounds can enter the environment through various pathways, and wastewater treatment plants (WWTPs) are a major sink, leading to their accumulation in sewage sludge.[5][6] The application of sewage sludge as a fertilizer can then introduce these contaminants into the terrestrial environment.

The potential for adverse health effects from exposure to bisphenol isomers, including disruption of cellular signaling pathways, necessitates sensitive and reliable analytical methods for their quantification in complex matrices like sewage sludge.[3][7] This application note provides a detailed protocol for the simultaneous quantification of various bisphenol isomers in

sewage sludge using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly selective and sensitive analytical technique.

Experimental Protocols

This protocol outlines the key steps for the extraction and quantification of bisphenol isomers from sewage sludge samples.

Sample Preparation: Extraction and Clean-up

A robust sample preparation procedure is crucial for removing matrix interferences and concentrating the target analytes. This protocol utilizes pressurized liquid extraction (PLE) followed by solid-phase extraction (SPE) for sample clean-up.

Materials:

- Sewage sludge (freeze-dried and homogenized)
- Diatomaceous earth
- Methanol, Acetonitrile, Dichloromethane (HPLC grade)
- Water (LC-MS grade)
- Formic acid
- Internal standards (e.g., BPA-d16)
- PLE system and extraction cells
- SPE cartridges (e.g., Oasis HLB)
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

Procedure:

- **Sample Weighing and Fortification:** Accurately weigh approximately 0.5 g of freeze-dried sewage sludge into a beaker. Spike the sample with an internal standard solution (e.g., BPA-d16) to a final concentration of 50 ng/g. Allow the sample to equilibrate for 30 minutes.
- **Mixing with Drying Agent:** Add 1.5 g of diatomaceous earth to the sludge sample and mix thoroughly with a spatula until a homogeneous, free-flowing powder is obtained.
- **Pressurized Liquid Extraction (PLE):**
 - Transfer the mixture into a PLE extraction cell.
 - Fill the void volume of the cell with additional diatomaceous earth.
 - Place the cell in the PLE system.
 - Extract the sample using the following conditions:
 - Solvent: Acetonitrile:Water (80:20, v/v)
 - Temperature: 100°C
 - Pressure: 1500 psi
 - Static time: 10 minutes
 - Number of cycles: 2
 - Collect the extract in a collection vial.
- **Extract Concentration:** Evaporate the PLE extract to approximately 1 mL under a gentle stream of nitrogen at 40°C.
- **Solid-Phase Extraction (SPE) Clean-up:**
 - Condition an SPE cartridge by passing 5 mL of methanol followed by 5 mL of LC-MS grade water.
 - Load the concentrated extract onto the SPE cartridge.

- Wash the cartridge with 5 mL of water to remove polar interferences.
- Dry the cartridge under vacuum for 20 minutes.
- Elute the bisphenols with 10 mL of methanol.
- Final Concentration and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of the initial mobile phase composition (e.g., 90:10 water:acetonitrile with 0.1% formic acid) for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

LC Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-1 min: 10% B
 - 1-8 min: 10-90% B
 - 8-10 min: 90% B
 - 10-10.1 min: 90-10% B
 - 10.1-15 min: 10% B
- Flow Rate: 0.3 mL/min

- Injection Volume: 5 μ L
- Column Temperature: 40°C

MS/MS Conditions:

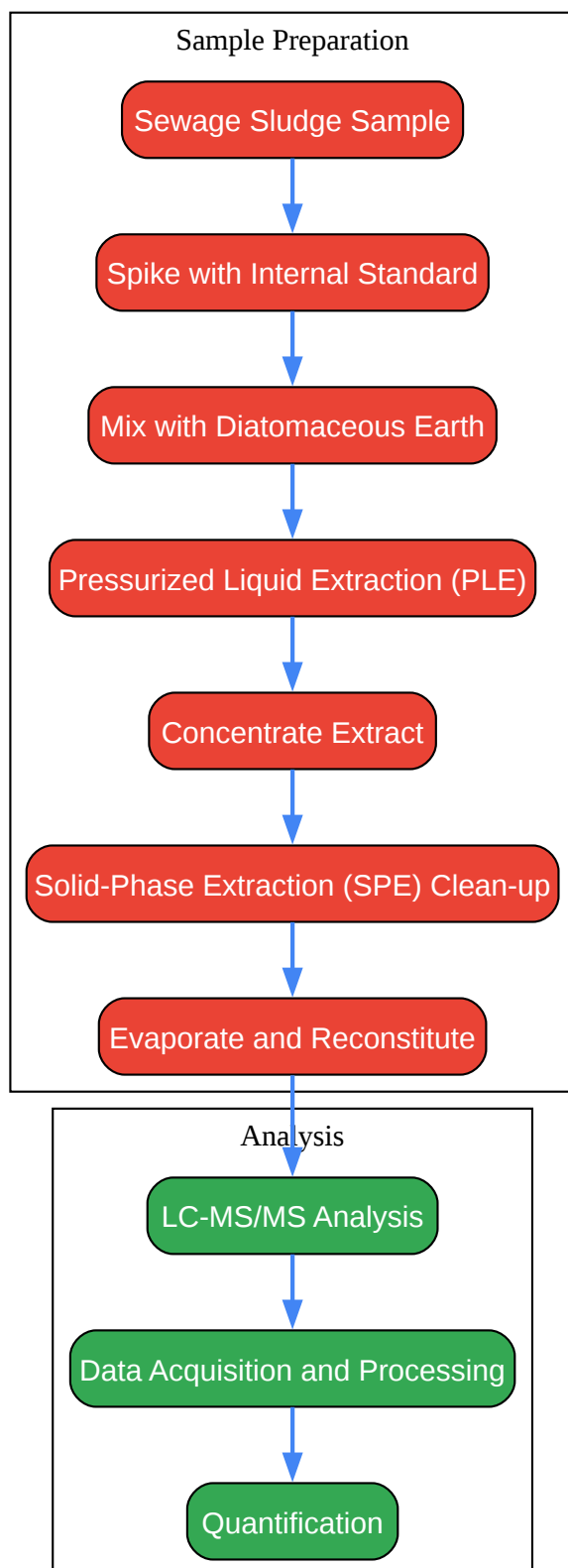
- Ionization Mode: Electrospray Ionization (ESI), Negative
- Capillary Voltage: 3.5 kV
- Source Temperature: 150°C
- Desolvation Temperature: 350°C
- Gas Flow Rates: Optimized for the specific instrument
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

MRM Transitions:

The specific precursor and product ions, as well as collision energies, should be optimized for each bisphenol isomer. An example set of transitions is provided in the table below.

Compound	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Bisphenol A (BPA)	227.1	133.1	212.1
Bisphenol S (BPS)	249.0	108.0	154.0
Bisphenol F (BPF)	199.1	93.1	107.1
Bisphenol B (BPB)	241.1	147.1	226.1
Bisphenol AF (BPAF)	335.0	151.0	315.0
BPA-d16 (IS)	241.2	142.1	223.2

Experimental Workflow



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Caption: Experimental workflow for bisphenol isomer analysis.

Results and Data Presentation

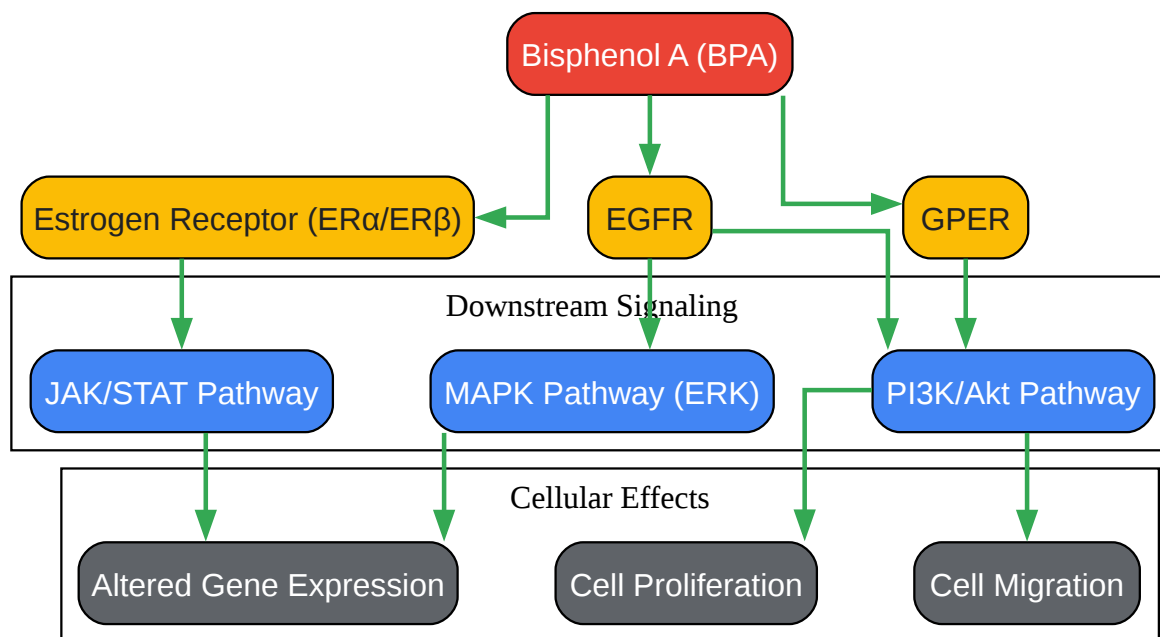
The developed LC-MS/MS method was applied to the analysis of sewage sludge samples from a municipal wastewater treatment plant. The concentrations of several bisphenol isomers were determined and are summarized in the table below.

Bisphenol Isomer	Concentration (ng/g dry weight)
Bisphenol A (BPA)	1596 - 10973[5][6]
Bisphenol S (BPS)	109 (in influent)[4][8]
Bisphenol F (BPF)	66.4 (in influent)[4][8]
Bisphenol E (BPE)	Detected, not quantified
Bisphenol B (BPB)	Not detected
Bisphenol AF (BPAF)	Detected, not quantified
Bisphenol AP (BPAP)	Detected, not quantified
Bisphenol Z (BPZ)	Not detected
Tetrabromobisphenol A (TBBPA)	Detected, not quantified

Note: The concentrations of BPS and BPF are reported for the WWTP influent as specific sludge concentrations were not available in the cited literature. The presence of other bisphenols was confirmed, but quantitative data was not provided in the referenced articles.

Signaling Pathway Perturbation

Bisphenol A and its analogues are known to exert their biological effects through various mechanisms, including the modulation of key cellular signaling pathways.[3][7] A primary mechanism of action is through the estrogen receptors ($ER\alpha$ and $ER\beta$), leading to the activation of downstream signaling cascades.[3]



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Caption: BPA-mediated signaling pathways.

Conclusion

This application note provides a comprehensive and detailed protocol for the quantification of bisphenol isomers in sewage sludge using LC-MS/MS. The described method, incorporating pressurized liquid extraction and solid-phase extraction, allows for the sensitive and accurate determination of these environmental contaminants. The presented data highlights the prevalence of various bisphenol analogues in sewage sludge, underscoring the importance of continued monitoring. Furthermore, the illustration of a key signaling pathway affected by bisphenols provides context for the potential biological implications of their presence in the environment. This protocol is intended to be a valuable resource for researchers and scientists in the fields of environmental science, analytical chemistry, and toxicology.

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